

Personal protective equipment for handling 1-Phenylpiperazine

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Compound of Interest

Compound Name: 1-Phenylpiperazine

Cat. No.: B188723

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Essential Safety and Handling Guide for 1-Phenylpiperazine

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for **1-Phenylpiperazine**, a compound frequently used in pharmaceutical synthesis.

Chemical Identity:

- Name: **1-Phenylpiperazine**
- Synonyms: N-Phenylpiperazine, N-Phenyldiethylenediamine
- CAS Number: 92-54-6
- Molecular Formula: $C_{10}H_{14}N_2$
- Molecular Weight: 162.23 g/mol [\[1\]](#)

Hazard Summary

1-Phenylpiperazine is classified as a hazardous substance, and it is crucial to understand its primary dangers before handling.[\[2\]](#) It is toxic if swallowed and can be fatal if it comes into

contact with the skin.[3][4] Furthermore, it causes severe skin burns and eye damage.[3][5]

Quantitative Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed[3][5]
Acute Toxicity, Dermal	Category 2	H310: Fatal in contact with skin[3][4]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage[4][5]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage[4]

Personal Protective Equipment (PPE)

To mitigate the risks associated with handling **1-Phenylpiperazine**, the use of appropriate personal protective equipment is mandatory.

- Eye and Face Protection: Wear tightly fitting safety goggles or a face shield (minimum 8-inch).[5] Ensure the equipment is approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[4][5]
- Skin Protection:
 - Gloves: Handle with chemical-resistant gloves (e.g., PVC).[2] Always inspect gloves prior to use and use a proper glove removal technique to avoid skin contact.[5] Dispose of contaminated gloves after use in accordance with good laboratory practices and applicable laws.[5]
 - Body Protection: A complete suit protecting against chemicals is required.[5] The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[5] Trousers or overalls should be worn outside of boots to prevent spills from entering footwear.[2]

- Respiratory Protection: If there is a risk of inhalation of vapors or mists, use an air-purifying respirator with an appropriate filter (e.g., type ABEK) or a full-face supplied-air respirator.[5] Work in a well-ventilated area.[2]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

- General Advice: Move the victim to fresh air and keep them comfortable.[1] Seek immediate medical attention and show the Safety Data Sheet (SDS) to the attending physician.[3][5]
- If Inhaled: Remove the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration or oxygen.[3] Immediately call a poison center or doctor.[4]
- In Case of Skin Contact: Immediately remove all contaminated clothing and shoes.[3] Rinse the skin with large amounts of water or shower for at least 15 minutes.[3][4] Call a physician immediately.[3]
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do.[1] Continue rinsing for at least 15 minutes and immediately call an ophthalmologist.[3][4]
- If Swallowed: Do NOT induce vomiting.[3][5] Rinse the mouth with water.[1] If the person is conscious, give them a couple of glasses of water to drink.[4] Never give anything by mouth to an unconscious person.[3] Seek immediate medical advice.[4]

Handling and Storage

Proper handling and storage procedures are essential to prevent accidents and maintain the integrity of the chemical.

- Handling:
 - Avoid all personal contact, including inhalation of vapors.[2]
 - Do not eat, drink, or smoke when using this product.[3]
 - Wash hands and any exposed skin thoroughly after handling.[3]

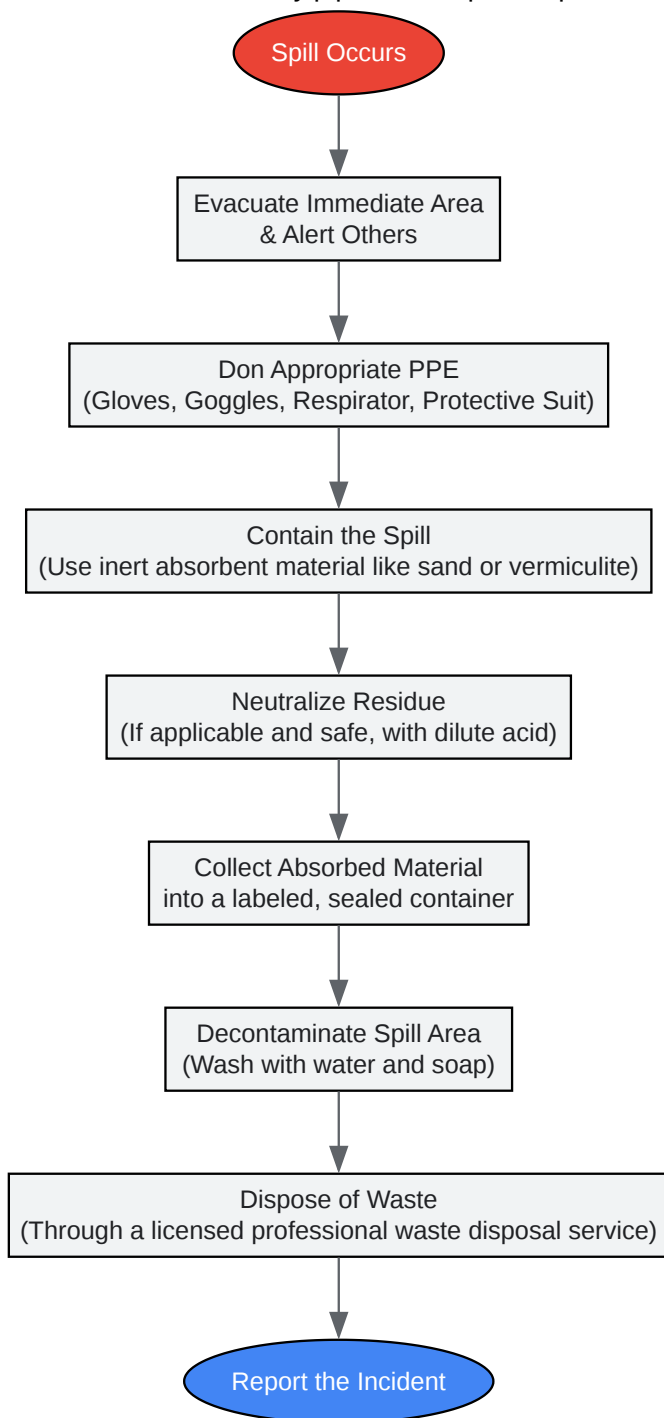
- Use only in a well-ventilated area or outdoors.[\[3\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated place.[\[2\]](#)
 - Keep the container tightly closed.[\[1\]](#)[\[3\]](#)
 - Store locked up.[\[3\]](#)[\[4\]](#)
 - Keep away from incompatible materials, direct sunlight, and heat sources.[\[1\]](#)[\[2\]](#)
 - Protect containers from physical damage and check regularly for leaks.[\[2\]](#)

Spill and Disposal Procedures

In the event of a spill, follow these procedures to ensure safety and minimize environmental contamination. For disposal, always use a licensed professional waste disposal service.[\[2\]](#)[\[3\]](#)

Spill Response Workflow:

Workflow for 1-Phenylpiperazine Spill Response

[Click to download full resolution via product page](#)Caption: Workflow for handling a **1-Phenylpiperazine** spill.

Disposal:

- Do not allow the chemical to enter drains or waterways.[2][5]
- Surplus and non-recyclable solutions should be offered to a licensed disposal company.[5]
- Contaminated packaging should be disposed of as unused product.[5]
- Decontaminate empty containers before disposal.[2] Observe all label safeguards until containers are cleaned or destroyed.[2]

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